

Benzyl ethyl malonate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Benzyl ethyl malonate

Cat. No.: B1580415

[Get Quote](#)

An In-Depth Technical Guide to **Benzyl Ethyl Malonate**: Properties, Synthesis, and Applications in Drug Development

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **benzyl ethyl malonate** (CAS: 42998-51-6), a key intermediate in advanced organic synthesis. Designed for researchers, medicinal chemists, and professionals in drug development, this document delves into the core physicochemical properties, reliable synthetic routes, and the mechanistic basis for its application, particularly focusing on its role as a versatile building block in the creation of complex molecular architectures.

Core Physicochemical & Structural Properties

Benzyl ethyl malonate is an asymmetrically substituted diester of malonic acid. Structurally, it features an ethyl ester group and a benzyl ester group attached to the central malonate framework. This asymmetry is pivotal, allowing for selective chemical manipulations that are not possible with symmetrical diesters like diethyl malonate.

The molecule's reactivity is dominated by the methylene group ($-\text{CH}_2-$) positioned between two carbonyl carbons. The electron-withdrawing nature of the adjacent ester groups significantly increases the acidity of the α -hydrogens ($\text{pK}_a \approx 11.75$), making this position susceptible to deprotonation by common bases to form a stabilized carbanion (enolate).^[1] This

enolate is the cornerstone of the malonic ester synthesis, serving as a potent carbon nucleophile for building complex carbon skeletons.[\[2\]](#)[\[3\]](#)

Key Physicochemical Data

A summary of the essential quantitative data for **benzyl ethyl malonate** is presented below.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₄ O ₄	[4]
Molecular Weight	222.24 g/mol	[4] [5] [6]
CAS Number	42998-51-6	[1]
Appearance	Colorless Liquid	[1]
Density	~1.087 g/cm ³ @ 25 °C	[1] [5]
Boiling Point	138-139 °C	[1]
Refractive Index	~1.500 @ 20 °C	[5]
Solubility	Soluble in alcohol; sparingly soluble in water (525.7 mg/L @ 25°C).	[1] [6]

Molecular Structure Diagram

The diagram below illustrates the key functional groups within the **benzyl ethyl malonate** structure, highlighting the acidic α -hydrogens that are central to its reactivity.

Caption: Molecular structure of **benzyl ethyl malonate**.

Synthesis of Benzyl Ethyl Malonate

The synthesis of unsymmetrical malonic esters like **benzyl ethyl malonate** requires a controlled, stepwise approach to prevent the formation of symmetric diester byproducts. A reliable and scalable method is the sequential esterification of malonic acid.[\[7\]](#)

Causality: This process works by first converting malonic acid into a monoester. By controlling the stoichiometry (using one equivalent of the first alcohol), a statistical mixture is produced, from which the monoester can be isolated. The remaining free carboxylic acid group is then esterified with a different alcohol in a second, distinct step. This sequential addition ensures the targeted formation of the asymmetric product.

Synthetic Workflow: Two-Stage Esterification

Caption: Logical workflow for the synthesis of **benzyl ethyl malonate**.

Core Applications in Drug Development & Organic Synthesis

The utility of **benzyl ethyl malonate** stems from the principles of the Malonic Ester Synthesis, a foundational carbon-carbon bond-forming reaction.^{[2][3][8]} This synthesis allows for the conversion of an alkyl halide into a carboxylic acid with two additional carbon atoms.

Mechanistic Pathway of Malonic Ester Synthesis

The general mechanism involves three critical steps:

- **Deprotonation:** A base (e.g., sodium ethoxide) removes an acidic α -hydrogen to form a resonance-stabilized enolate.
- **Alkylation:** The nucleophilic enolate attacks an electrophilic carbon, typically from an alkyl halide ($R-X$), via an S_N2 reaction. This step forms the new C-C bond.
- **Hydrolysis & Decarboxylation:** Acid-catalyzed hydrolysis of both ester groups yields a substituted malonic acid. This β -dicarboxylic acid is thermally unstable and readily loses CO_2 upon heating to yield the final substituted carboxylic acid.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. Malonic ester synthesis - Wikipedia [en.wikipedia.org]
- 3. uobabylon.edu.iq [uobabylon.edu.iq]
- 4. Benzyl ethyl malonate | C₁₂H₁₄O₄ | CID 562228 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. benzyl ethyl malonate, 42998-51-6 [thegoodscentcompany.com]
- 6. Benzyl ethyl malonate, tech. 85% | Fisher Scientific [fishersci.ca]
- 7. researchgate.net [researchgate.net]
- 8. Malonic Ester Synthesis: Steps, Mechanism, and Examples [eureka.patsnap.com]
- To cite this document: BenchChem. [Benzyl ethyl malonate molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580415#benzyl-ethyl-malonate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com